

Amantanium Bromide spectroscopic analysis and data

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Compound of Interest

Compound Name: Amantanium Bromide

Cat. No.: B1664836

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An In-depth Technical Guide to Ammonium Bromide

Disclaimer: Initial searches for "**Amantanium Bromide**" did not yield any results for a recognized chemical compound. It is presumed that the intended topic of inquiry is Ammonium Bromide (NH_4Br). The following technical guide is based on this assumption.

Ammonium bromide is an inorganic salt formed from the ammonium cation (NH_4^+) and the bromide anion (Br^-).^{[1][2]} It presents as white, odorless, hygroscopic crystals or granules that can turn yellow when exposed to air due to the oxidation of bromide to bromine.^{[1][2]} This compound is readily soluble in water and finds application in a variety of industries, including pharmaceuticals, photography, water treatment, and as a flame retardant.^[3]

Spectroscopic Analysis

The spectroscopic profile of ammonium bromide is primarily characterized by the vibrational modes of the ammonium ion (NH_4^+) and its interactions within the crystal lattice.

Infrared (IR) and Fourier-Transform Infrared (FTIR) Spectroscopy

The infrared spectrum of ammonium bromide is dominated by the absorption bands of the N-H bonds in the ammonium ion. Studies have been conducted on polycrystalline films and single crystals at various temperatures and pressures. The N-H stretching and bending bands of the hydrogen-bonded NH_4^+ ions are notable. For instance, strong N-H absorption bands are

observed in the 3000-3100 cm^{-1} region. The torsional oscillation (libration) frequency for the NH_4^+ ion in NH_4Br has been identified at 319 cm^{-1} . The symmetry of the ammonium ion in the low-temperature form of ammonium bromide is suggested to be V_d .

Raman Spectroscopy

Raman spectroscopy has been employed to study the librational motion of the NH_4^+ ion and its internal modes. The Raman spectrum of crystalline ammonium bromide shows a series of low-frequency lattice lines that vary with temperature. Even at temperatures significantly above its transition point, the lattice spectrum exhibits discrete frequency shifts, which contradicts the hypothesis of free rotation of NH_4^+ ions. The spectrum characteristic of the NH_4^+ ion shows 5 distinct Raman lines at room temperature, indicating that the ion does not possess full tetrahedral symmetry within the crystal.

Spectroscopic Data Summary

Spectroscopic Technique	Feature	Wavenumber (cm^{-1})	Reference
FTIR	N-H Stretching	3000 - 3100	
IR	N-H Bending (ν_4)	1406, 1434 (at -78°C , split into E and B_2 components)	
IR	Torsional Oscillation	319	
Raman	Internal Modes	Bands in the region of ≈ 2800 and 3200-3500	
Raman	Librational Mode (γ_6)	Varies with pressure and temperature	

Experimental Protocols

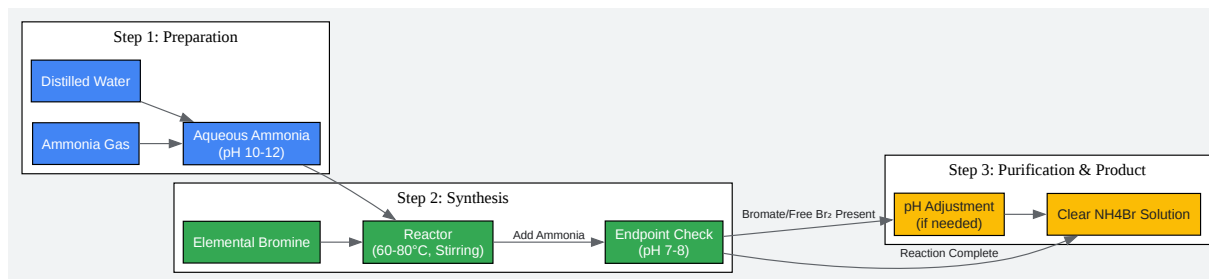
Synthesis of Ammonium Bromide

Ammonium bromide can be prepared through several methods, most commonly by the direct reaction of ammonia with hydrogen bromide or elemental bromine.

Method: Synthesis from Ammonia and Bromine

This protocol is based on the controlled reaction between an aqueous ammonia solution and elemental bromine.

- Materials: Distilled water, ammonia gas (or concentrated ammonia solution), elemental bromine (Br_2).
- Procedure:
 - Prepare an aqueous ammonia solution by introducing ammonia gas into distilled water within a suitable reactor vessel. The pH is controlled to be between 10-12.
 - While stirring, slowly add elemental bromine to the ammonia solution. This reaction is exothermic, and the temperature should be controlled between 60-80°C.
 - Continue to introduce ammonia gas until the pH of the solution reaches 7-8, which indicates the reaction endpoint.
 - If any bromate or free bromine remains, the pH can be temporarily raised to 9 with more ammonia to remove the byproducts, and then readjusted back to 7-8 with elemental bromine.
 - The resulting clear solution of ammonium bromide can then be processed for crystallization or used directly.



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Workflow for the synthesis of Ammonium Bromide.

Application as a Flame Retardant for Cotton Fabric

Ammonium bromide can be used as a non-durable flame retardant for textiles like cotton. The mechanism involves the release of bromine radicals at high temperatures, which interfere with the free radicals in the gas phase of combustion.

- Materials: 100% cotton fabric, aqueous ammonium bromide solution, squeeze rolls, drying oven.
- Procedure:
 - Launder and dry the cotton fabric strips (e.g., 22 x 8 cm).
 - Prepare aqueous solutions of ammonium bromide at suitable concentrations.
 - Impregnate the bone-dried, weighed fabric samples with the ammonium bromide solution using squeeze rolls to ensure even application.
 - Dry the treated fabric in an oven at 110°C for 30 minutes.

- Cool the dried fabric in a desiccator and reweigh to determine the add-on percentage. An optimum add-on value to impart flame retardancy is approximately 6.64-7.81 g of anhydrous ammonium bromide per 100 g of fabric.
- The treated fabric can then be subjected to a vertical flame test to assess its retardancy.

Use in Photographic Emulsions

Ammonium bromide is a key component in the preparation of photographic emulsions, where it serves as the source of bromide ions to form light-sensitive silver bromide (AgBr) crystals. It is often preferred over potassium bromide as the presence of the ammonium ion can help prevent the formation of silver agglomerates, leading to emulsions with finer grain and better detail.

- Materials: Gelatin, ammonium bromide, silver nitrate (AgNO_3), distilled water.
- Procedure (Simplified Overview):
 - A solution of gelatin and ammonium bromide is prepared in distilled water.
 - In a separate light-safe container, a solution of silver nitrate is prepared.
 - Under safelight conditions, the silver nitrate solution is added to the gelatin-bromide solution at a controlled rate and temperature. This causes the precipitation of fine silver bromide crystals within the gelatin matrix. ($\text{AgNO}_3 + \text{NH}_4\text{Br} \rightarrow \text{AgBr} + \text{NH}_4\text{NO}_3$).
 - The resulting emulsion undergoes a ripening process, where the crystal size and distribution are controlled to achieve the desired sensitivity and contrast.
 - The emulsion is then washed to remove excess salts before being coated onto a film or paper base.

Signaling Pathways

While ammonium bromide itself is not known to modulate complex signaling pathways in mammalian drug development, its constituent ions, ammonium (NH_4^+) and bromide (Br^-), have distinct biological effects.

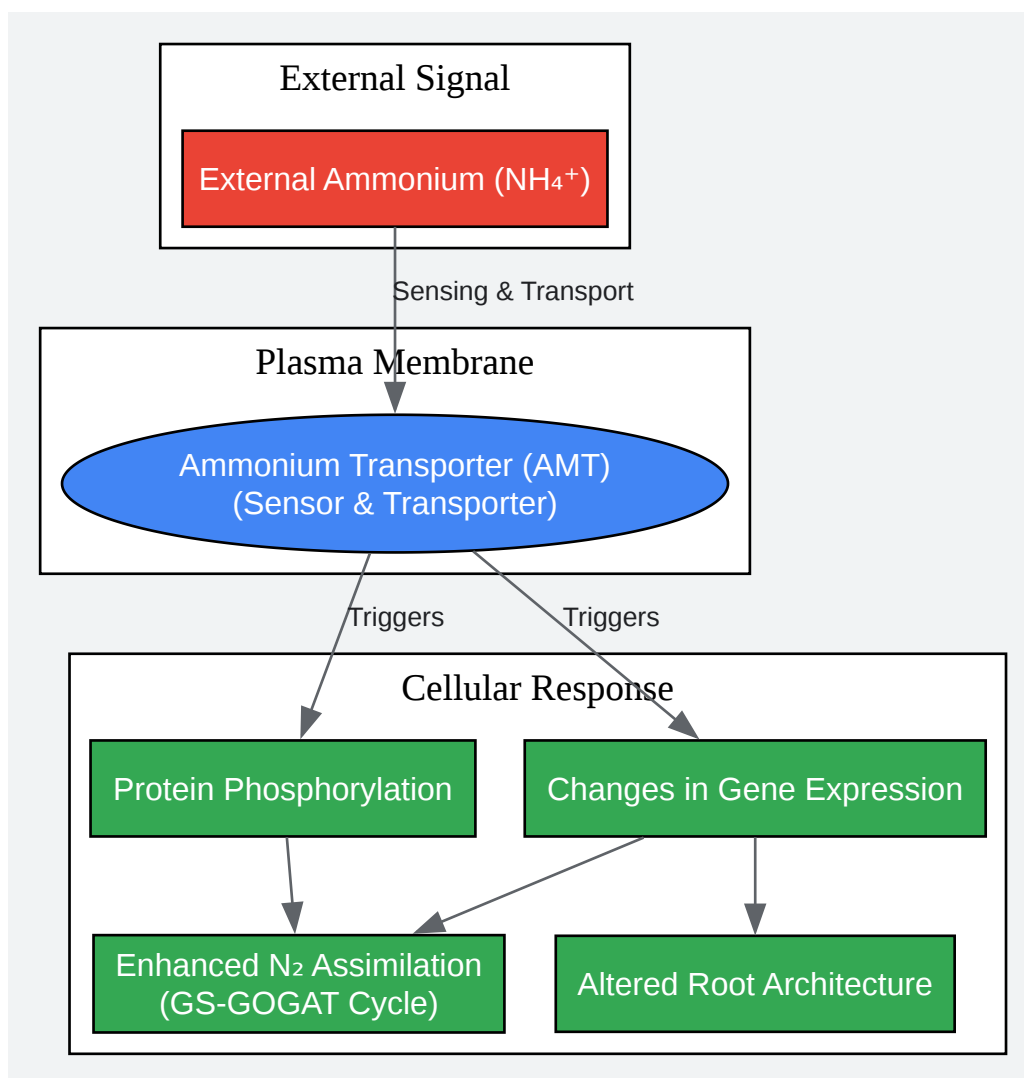
Bromide Ion (Br^-) and the Central Nervous System

Historically, the bromide ion was used as a sedative and anticonvulsant. Its mechanism is related to a depressant effect on the central nervous system, which helps to reduce neuronal excitability. This general physiological effect is not typically described in terms of a specific receptor-mediated signaling pathway but rather as a broad interference with neuronal membrane function.

Ammonium (NH_4^+) as a Signaling Molecule in Plants

In contrast to its role in animals where it is primarily a metabolic waste product, the ammonium ion is a key nutrient and signaling molecule in plants. Plants have developed sophisticated sensing and transport mechanisms to manage ammonium levels, which can be toxic at high concentrations but are essential for growth at low concentrations.

The signaling pathway involves AMT-type ammonium transporters, which not only transport NH_4^+ but also appear to function as sensors. This sensing triggers a cascade of responses, including changes in gene expression, post-translational modifications, and alterations in root architecture.



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Ammonium (NH_4^+) signaling pathway in plants.

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